

Application Notes and Protocols for D-Ribose-Based Assays in Cellular Energetics

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Compound of Interest

Compound Name:	D-Ribose
Cat. No.:	B10789947

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Introduction

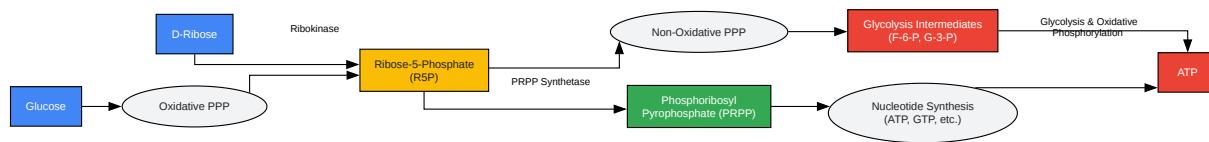
D-Ribose, a naturally occurring pentose sugar, is a central component of fundamental biological molecules such as RNA, DNA, and the primary energy currency of the cell, adenosine triphosphate (ATP).^[1] Its pivotal role in cellular metabolism, particularly in the synthesis of nucleotides and the operation of the pentose phosphate pathway (PPP), makes it a critical molecule for maintaining cellular energy levels.^{[2][3]} The availability of **D-Ribose** can be a rate-limiting factor in the regeneration of ATP, especially under conditions of metabolic stress like intense exercise or cardiac insults.^[4] Consequently, assays based on **D-Ribose** are invaluable tools for investigating cellular energetics, metabolic pathways, and for the development of therapeutic agents targeting metabolic disorders.

These application notes provide detailed protocols for utilizing **D-Ribose** and its labeled isotopes to probe cellular energy metabolism. The assays described herein are designed to be adaptable for various research and drug development applications, from basic metabolic studies to preclinical drug efficacy assessments.

Key Metabolic Pathways Involving D-Ribose

D-Ribose enters cellular metabolism primarily through the pentose phosphate pathway (PPP). It can be converted to Ribose-5-Phosphate (R5P), a key intermediate in both the oxidative and non-oxidative branches of the PPP.^[5] R5P is a precursor for the synthesis of phosphoribosyl

pyrophosphate (PRPP), which is essential for the de novo synthesis of nucleotides, including ATP.^{[6][7]} Exogenous **D-Ribose** can bypass the rate-limiting steps of the PPP, directly contributing to the nucleotide pool and enhancing ATP production.^{[1][8]}



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